

comparing 1-methyl-3-nitro-1H-pyrazole-5-carboxylic acid with other isomers

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Compound of Interest

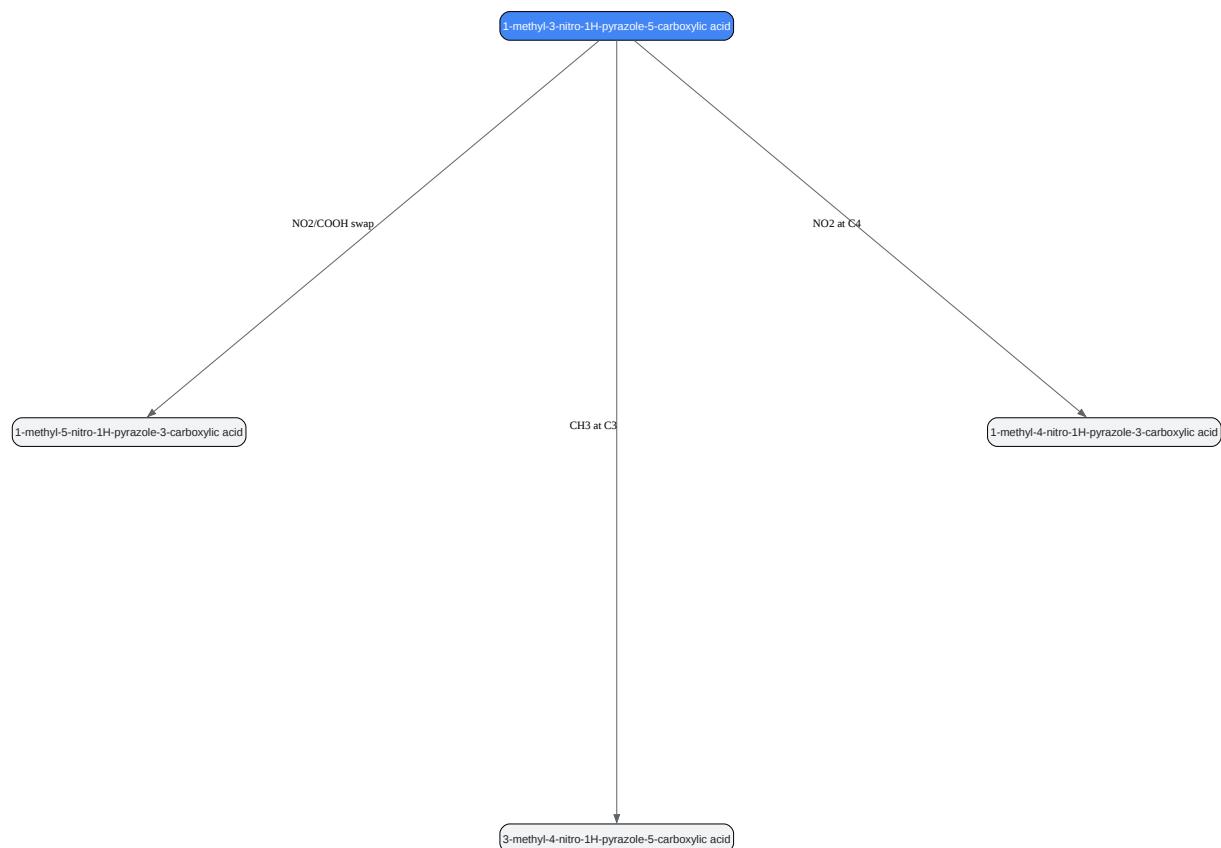
Compound Name: 1-methyl-3-nitro-1H-pyrazole-5-carboxylic acid

Cat. No.: B2434494

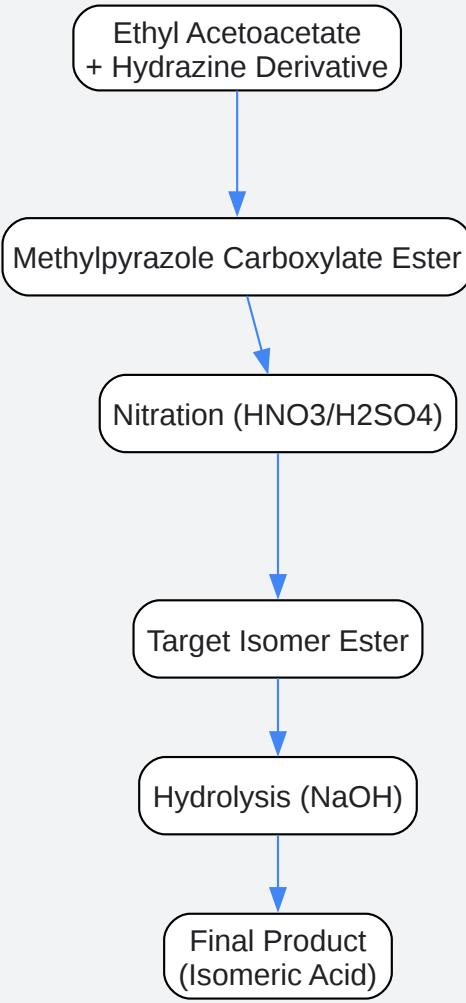
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The Isomeric Landscape: Positional Effects on the Pyrazole Core

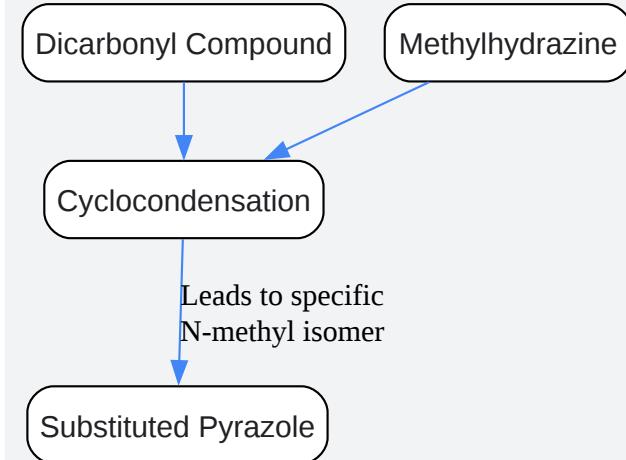
The core structure under consideration is a pyrazole ring substituted with one methyl group (on a nitrogen), one nitro group, and one carboxylic acid group. The relative positions of the nitro and carboxylic acid groups are the primary determinants of the molecule's overall properties. Below are the key isomers we will compare against our target compound, **1-methyl-3-nitro-1H-pyrazole-5-carboxylic acid**.



Pathway A: Ring Formation First



Pathway B: Pre-functionalized Precursors

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References

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- 2. Pyrazole Carboxylic Acid and Derivatives: Synthesis and Biologica...: Ingenta Connect [ingentaconnect.com]
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